

# Isocytosine: A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name:	Isocytosine
CAS No.:	145358-63-0
Cat. No.:	B1146190

[Get Quote](#)

**Isocytosine**, a pyrimidine base and an isomer of cytosine, serves as a critical tool in the realms of chemical biology and drug discovery.<sup>[1][2]</sup> Though not one of the canonical nucleobases found in DNA and RNA, its unique structural and hydrogen-bonding properties have made it an invaluable component in the study of unnatural nucleic acid analogues and the intricate dynamics of metal complex binding and proton transfer.<sup>[1][3]</sup> This guide provides an in-depth overview of **isocytosine**, from its fundamental chemical identifiers to its synthesis and diverse applications, tailored for researchers, scientists, and professionals in drug development.

## Core Chemical Identifiers

A precise understanding of a compound begins with its fundamental identifiers. The following table summarizes the key chemical descriptors for **isocytosine**.

Identifier	Value	Source
CAS Number	108-53-2	[1][2][4][5]
IUPAC Name	2-Amino-3H-pyrimidin-4-one	[1]
Synonyms	2-Aminouracil, 2-Amino-4-hydroxypyrimidine	[1][4][5]
Chemical Formula	C <sub>4</sub> H <sub>5</sub> N <sub>3</sub> O	[1][4]
Molecular Weight	111.104 g·mol <sup>-1</sup>	[1][4]
InChI	InChI=1S/C4H5N3O/c5-4-6-2-1-3(8)7-4/h1-2H,(H3,5,6,7,8)	[1][4]
InChIKey	XQCZBXHVTFVIFE-UHFFFAOYSA-N	[1][4]
Canonical SMILES	C1=CN=C(NC1=O)N	[4]

## Chemical Structure of Isocytosine

The unique properties of **isocytosine** stem from its distinct chemical architecture. The following diagram illustrates the structure of 2-amino-3H-pyrimidin-4-one.

Caption: Chemical structure of **Isocytosine** (2-Amino-3H-pyrimidin-4-one).

## Synthesis of Isocytosine

**Isocytosine** can be synthesized through the condensation of guanidine with malic acid.[1] This reaction provides a reliable method for producing this non-canonical pyrimidine base for research purposes.

## Experimental Protocol: Synthesis from Guanidine and Malic Acid

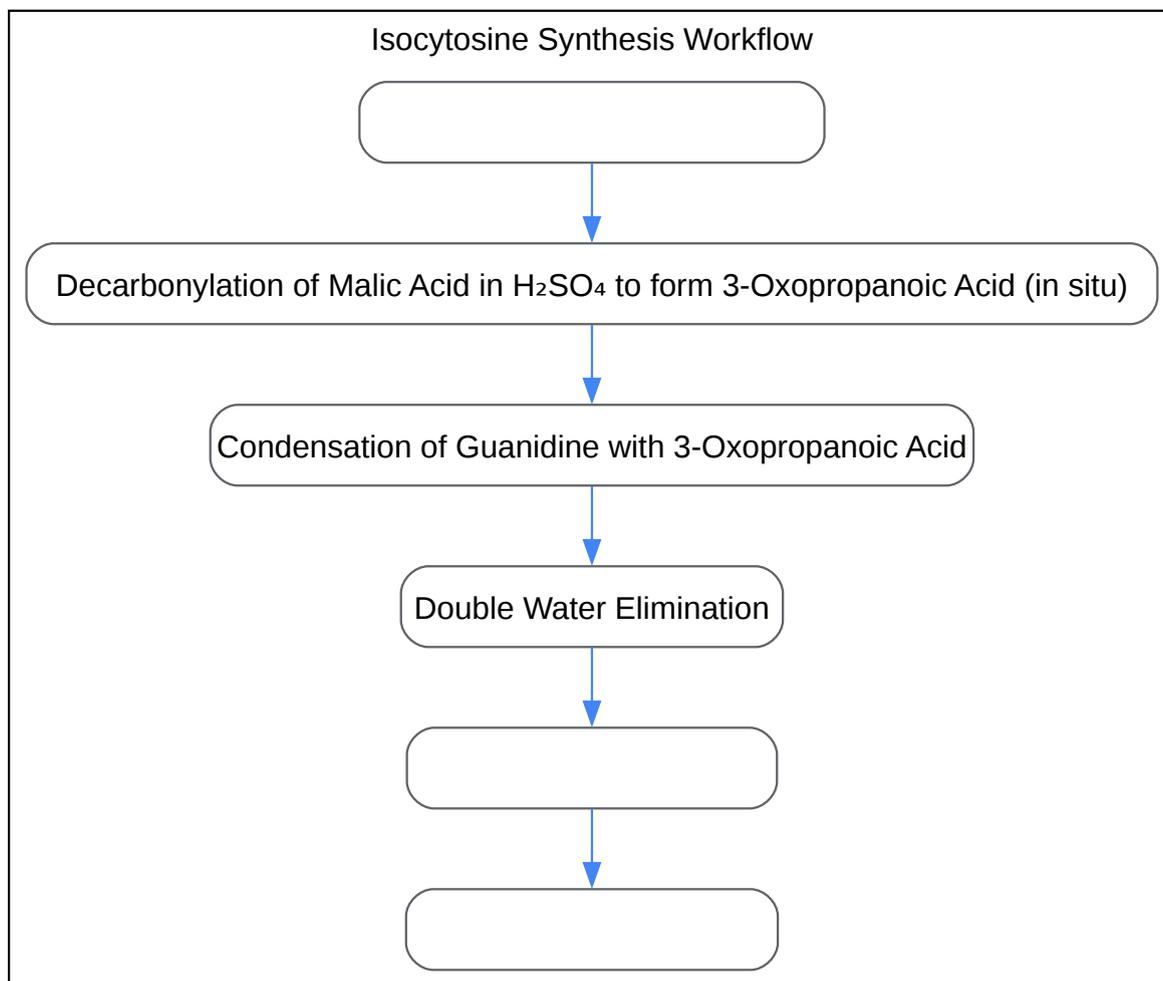
This protocol is based on established synthesis methods.[1]

- Reaction Setup: In a suitable reaction vessel, carefully add concentrated sulfuric acid.

- **Decarbonylation of Malic Acid:** To the sulfuric acid, slowly add malic acid. The sulfuric acid acts as a dehydrating and decarbonylating agent, converting malic acid to 3-oxopropanoic acid in situ. This step involves the elimination of water and carbon monoxide.
- **Condensation with Guanidine:** Introduce guanidine hydrochloride to the reaction mixture.
- **Reaction Conditions:** Heat the mixture to facilitate the condensation reaction between the in situ generated 3-oxopropanoic acid and guanidine. This condensation involves a double elimination of water.
- **Work-up and Purification:** After the reaction is complete, cool the mixture and carefully neutralize it. The crude **isocytosine** can then be purified through recrystallization or other appropriate chromatographic techniques.

## Synthesis Workflow

The following diagram outlines the key steps in the synthesis of **isocytosine** from guanidine and malic acid.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **isocytosine**.

## Applications in Research and Drug Development

**Isocytosine's** utility extends across various domains of chemical and biological research.

### Unnatural Nucleic Acid Analogues

A primary application of **isocytosine** is in the study of unnatural nucleic acid analogues.<sup>[1][3]</sup> It is used in conjunction with isoguanine to form a novel base pair that can be incorporated into DNA and RNA.<sup>[1][6]</sup> This expanded genetic alphabet, as demonstrated in the development of "hachimoji" RNA, allows for the investigation of the fundamental principles of genetic information storage and transfer.<sup>[1][3]</sup> The **isocytosine**-isoguanine base pair maintains the Watson-Crick geometry but with a different hydrogen bonding pattern, providing a powerful tool for synthetic biology and the development of novel diagnostics and therapeutics.

### Physicochemical Studies

**Isocytosine** is also employed in a range of physical chemical studies.<sup>[1][2]</sup> Its structure is ideal for investigating:

- **Metal Complex Binding:** The nitrogen and oxygen atoms in the **isocytosine** ring can act as ligands, allowing for the study of its coordination chemistry with various metal ions.
- **Hydrogen Bonding:** The arrangement of hydrogen bond donors and acceptors in **isocytosine** makes it an excellent model system for studying the thermodynamics and kinetics of hydrogen bond formation.<sup>[2]</sup>
- **Tautomerism and Proton Transfer:** **Isocytosine** can exist in different tautomeric forms, and its study provides insights into the dynamics of proton transfer, a fundamental process in many biological and chemical reactions.<sup>[1][2]</sup>

### Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **isocytosine**.

- **Hazards:** **Isocytosine** is harmful if swallowed and causes serious eye irritation.<sup>[7]</sup>
- **Precautionary Measures:**

- Wash hands and any exposed skin thoroughly after handling.<sup>[7][8]</sup>
- Do not eat, drink, or smoke when using this product.<sup>[7][8]</sup>
- Wear protective gloves, protective clothing, eye protection, and face protection.<sup>[7]</sup>
- In case of eye contact, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.<sup>[7]</sup>
- If swallowed, call a poison center or doctor if you feel unwell and rinse your mouth.<sup>[7]</sup>
- Storage: Store in a tightly-closed container in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.<sup>[7]</sup>

## References

- **Isocytosine**. In Wikipedia. Retrieved February 13, 2026, from [\[Link\]](#)
- Safety Data Sheet **Isocytosine**. (n.d.). MetaSci. Retrieved from [\[Link\]](#)
- **Isocytosine**. (n.d.). PubChem. Retrieved from [\[Link\]](#)
- **Isocytosine**. (n.d.). LookChem. Retrieved from [\[Link\]](#)
- **Isocytosine**. (2025, August 25). ChemSrc. Retrieved from [\[Link\]](#)
- Construction of **Isocytosine** Scaffolds via DNA-Compatible Biginelli-like Reaction. (2023, July 18). Organic Letters. ACS Publications. Retrieved from [\[Link\]](#)
- **Isocytosine**. (2010, June 7). American Chemical Society. Retrieved from [\[Link\]](#)
- Cytosine. (n.d.). NIST WebBook. National Institute of Standards and Technology. Retrieved from [\[Link\]](#)
- Cytosine. In Wikipedia. Retrieved February 13, 2026, from [\[Link\]](#)
- InChI Key Database: Cytosine. (n.d.). Retrieved from [\[Link\]](#)
- **Isocytosine** and Isoguanosine base analogs. (n.d.). Bio-Synthesis Inc. Retrieved from [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. Isocytosine - Wikipedia \[en.wikipedia.org\]](#)
- [2. CAS 108-53-2: isocytosine | CymitQuimica \[cymitquimica.com\]](#)
- [3. Isocytosine | CAS#:108-53-2 | Chemsrca \[chemsrc.com\]](#)
- [4. Isocytosine | C4H5N3O | CID 66950 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. Isocytosine | CAS 108-53-2 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [6. Isocytosine and Isoguanosine base analogs \[biosyn.com\]](#)
- [7. sds.metasci.ca \[sds.metasci.ca\]](#)
- [8. fishersci.ca \[fishersci.ca\]](#)
- To cite this document: BenchChem. [Isocytosine: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1146190#isocytosine-cas-number-and-chemical-identifiers\]](https://www.benchchem.com/product/b1146190#isocytosine-cas-number-and-chemical-identifiers)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)